

Personal protective equipment for handling YH239-EE

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Compound of Interest

Compound Name: YH239-EE

Cat. No.: B15575507

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Essential Safety and Handling Guide for YH239-EE

This guide provides essential safety, handling, and disposal information for **YH239-EE**, a potent p53-MDM2 antagonist intended for research use only. All personnel must review this information and the official Safety Data Sheet (SDS) from the supplier before handling this compound. A thorough, site-specific risk assessment is mandatory prior to commencing any work.

Physicochemical and Hazard Data

Property	Value/Information	Source
CAS Number	1364488-67-4	[1] [2] [3] [4]
Molecular Formula	C25H27Cl2N3O4	[1] [2] [4] [5]
Molecular Weight	504.4 g/mol	[2] [3] [4] [5]
Appearance	Solid	[4]
Solubility	Soluble in DMSO	[3] [5]
Storage	Short-term (days to weeks): 0 - 4°C, dry and dark. Long-term (months to years): -20°C.	[2] [5]
Biological Activity	Potent p53-MDM2 antagonist; induces apoptosis and cell cycle arrest. For research use only, not for human or veterinary use.	[1] [2] [3] [4] [5] [6]
Hazard Class	Shipped as a non-hazardous chemical for transport purposes. However, as a chlorinated aromatic hydrocarbon and a potent biologically active molecule, it should be handled with care, assuming potential toxicity.	[1] [2]

Personal Protective Equipment (PPE)

Given the potent biological activity and the nature of the compound as a chlorinated organic molecule, a comprehensive approach to PPE is required to minimize exposure.[\[7\]](#)[\[8\]](#)[\[9\]](#)

- **Hand Protection:** Chemical-resistant gloves are mandatory. Nitrile gloves are a common choice for laboratory settings, but glove compatibility should be verified with the specific solvent being used (e.g., DMSO).[\[10\]](#) Consider double-gloving, especially when handling concentrated solutions.

- **Eye Protection:** Safety glasses with side shields are the minimum requirement.^[9] For tasks with a higher risk of splashes, such as preparing stock solutions, chemical splash goggles are recommended.
- **Face Protection:** When handling larger quantities or when there is a significant risk of splashing, a face shield should be worn in conjunction with safety goggles.^{[8][9]}
- **Body Protection:** A fully buttoned laboratory coat must be worn at all times. For procedures with a higher risk of contamination, consider disposable coveralls.
- **Respiratory Protection:** While routine handling of small quantities in a well-ventilated area or a chemical fume hood may not require respiratory protection, a risk assessment should be performed. If there is a risk of generating aerosols or dust, a properly fitted respirator (e.g., an N95 for particulates or an appropriate cartridge respirator for vapors) should be used.

Operational and Disposal Plans

Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Wear appropriate PPE (lab coat, gloves, safety glasses) during unpacking.
- Verify the compound identity and quantity against the order.
- Store the compound according to the recommended conditions (short-term at 0-4°C, long-term at -20°C), in a dry, dark, and well-ventilated area.^{[2][5]}

Preparation of Solutions (Experimental Protocol):

- **Working Area:** All handling of solid **YH239-EE** and preparation of stock solutions should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- **Procedure:**
 - Don the required PPE: lab coat, double gloves, and safety goggles.
 - Place an absorbent, disposable bench liner on the work surface.

- Carefully weigh the required amount of solid **YH239-EE**. Avoid creating dust.
- Add the appropriate solvent (e.g., DMSO) to the solid to achieve the desired concentration.
- Ensure the compound is fully dissolved before use in experiments.
- Clearly label the solution with the compound name, concentration, solvent, date, and your initials.

Handling and Use:

- Always handle solutions of **YH239-EE** with appropriate PPE.
- Avoid direct contact with skin and eyes.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling the compound, even if gloves were worn.

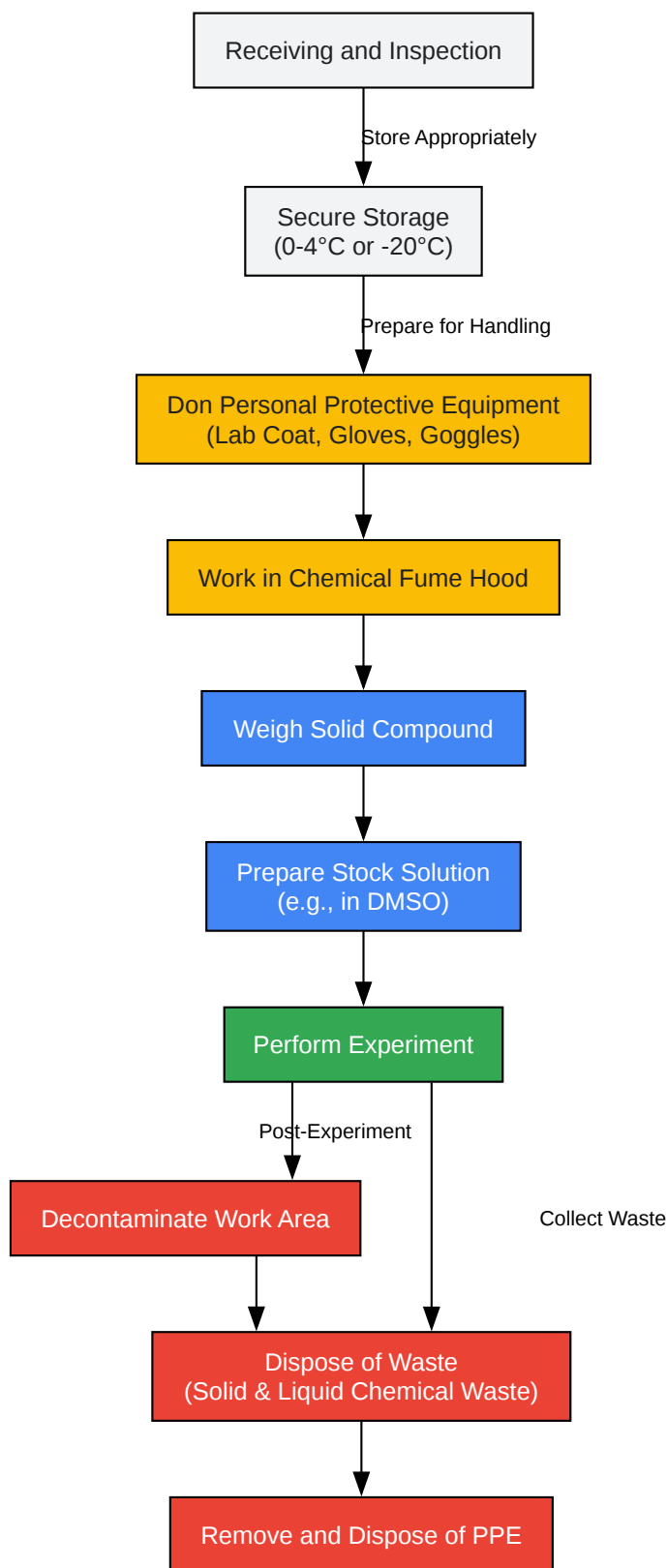
Waste Disposal:

- All disposable materials contaminated with **YH239-EE** (e.g., pipette tips, tubes, gloves, bench liners) must be disposed of as hazardous chemical waste.
- Collect all liquid waste containing **YH239-EE** in a designated, sealed, and clearly labeled hazardous waste container.
- Follow all local, state, and federal regulations for hazardous waste disposal.

Emergency Procedures

- **Skin Contact:** Immediately remove contaminated clothing and rinse the affected area with copious amounts of water for at least 15 minutes. Seek medical attention.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.
- Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection if necessary. Cover the spill with an absorbent material, and collect it into a sealed container for disposal as hazardous waste. Clean the spill area thoroughly.



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Caption: Workflow for the safe handling of **YH239-EE** from receipt to disposal.

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